

Troubleshooting FAQ: Ash Deposition & Reheat Temperature

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Compound Focus: Ammonium bisulfate

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The table below summarizes common operational issues, their causes, and solutions based on current research.

Problem & Symptoms	Root Cause	Recommended Solution
<p> Reduced Boiler Efficiency: Decreased heat transfer, increased flue gas temperature. Ash deposition on heat exchanger surfaces acts as an insulating layer [1]. • Use elliptical or flattened round tubes to reduce ash deposition [2]. • Implement soot blowers to remove deposits [3]. High Reheat Temperature: Temperature exceeds preset high limits. • Malfunctioning reheat temperature regulator. • High gas temperature in the reheater zone [3]. 1. Use primary control: regulate burner tilt or gas bypass [3]. 2. If temperature remains high, use emergency spray water attemperators [3]. Low Reheat Temperature: Sharp drop in reheat steam temperature. • Water carryover from attemperator system. • Fouled or slagged reheater tubes [3]. • Stop spray water feed. • Activate soot blowers to clean deposits. • Regulate burner tilt or gas bypass to raise temperature [3]. Bed Agglomeration & Slagging: Ash sintering in combustion chamber. Formation of low-melting-point alkali silicate eutectics (e.g., $K_2O \cdot nSiO_2$) from alkali metals (K, Na) and silica [4]. • Use aluminosilicate additives (e.g., kaolin) to capture alkali metals and form high-melting-point compounds (e.g., $KAlSiO_4$) [1] [4]. Accelerated Metal Corrosion. Chloride-induced (KCl, NaCl) degradation of protective oxide layers on metal surfaces [4]. • Kaolin additives can capture chlorides [1]. • Consider development and use of advanced corrosion-resistant materials [4]. </p>		

Quantitative Data for Ash Deposition Mitigation

The following table summarizes data-supported strategies for reducing ash deposition in heat exchangers.

Mitigation Strategy	Key Finding / Effect	Reference
Increase Flue Gas Velocity	Deposition mass of large-diameter particles decreases.	[2]
Particle Size Filtration	Filter medium and large-diameter particles to reduce main deposition components.	[2]
Elliptical Tube Shape	Demonstrates excellent anti-fouling performance and improved thermal-hydraulics.	[2]
Kaolin Additive	Elevates ash fusion temperature beyond 1300°C by forming refractory KAlSiO_4 .	[4]

Experimental Protocol: Ash Sampling & Analysis

For diagnosing ash-related problems, consistent sampling and analysis are crucial. Below is a standardized protocol based on established guidelines [5].

1. Sample Collection

- **Equipment:** Use clean plastic trays or buckets with a rim >5 cm. Avoid metallic containers to prevent contamination.
- **Placement:** Place trays on flat, clean surfaces. Avoid collecting from grass or ground to minimize contamination.
- **Timing:** Collect samples **as soon as possible** after deposition to avoid loss of fine particles from wind or rain.
- **Handling:** To prevent loss of fines, ash can be lightly wetted with water before collection. Store samples in sealable plastic or Kraft paper bags.

2. Sample Labelling

 Record the following metadata for each sample:

- Time of eruption and collection.

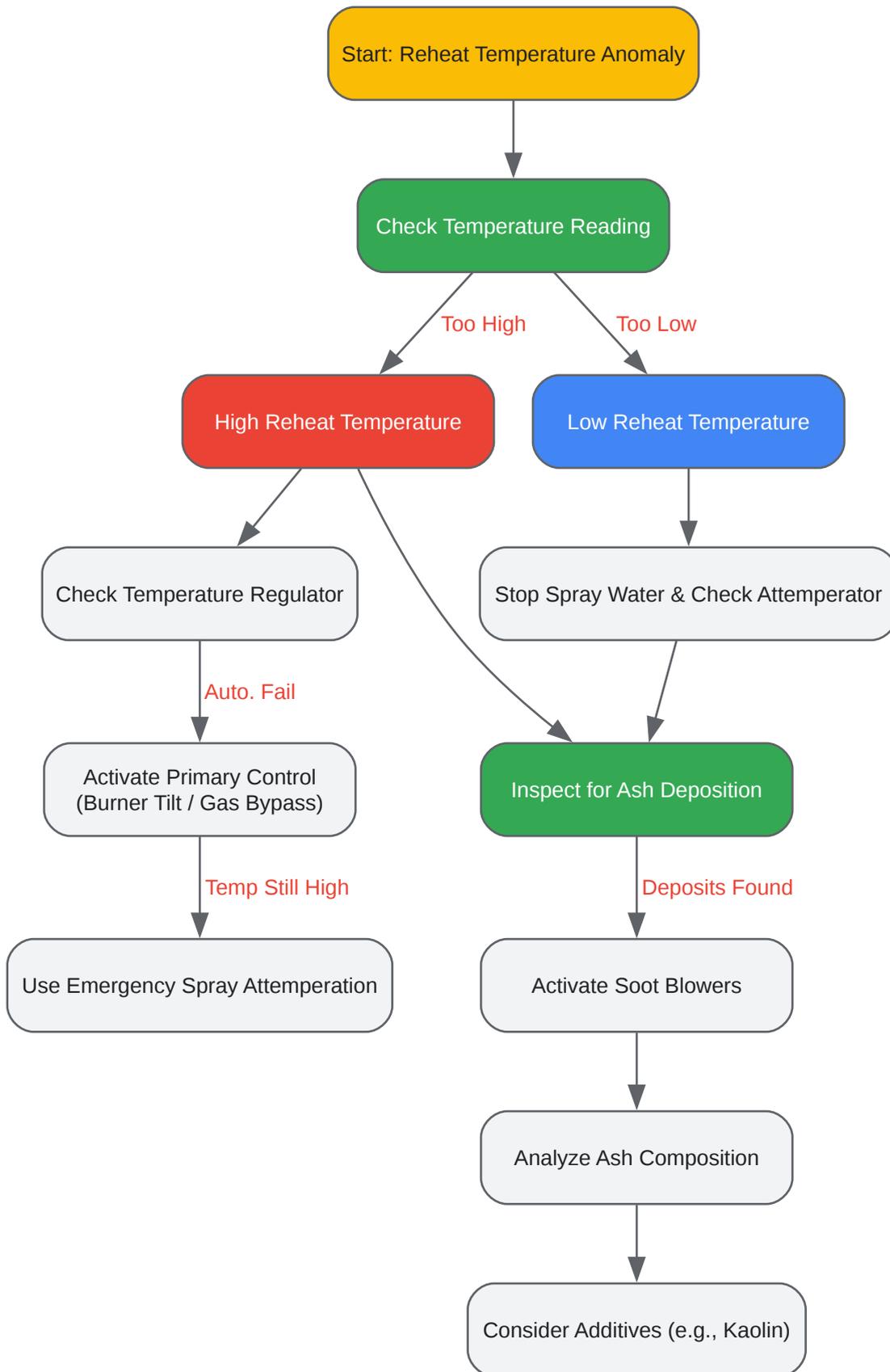
- Location (GPS coordinates).
- Sample area (for calculating mass per unit area).
- Deposit state (e.g., dry, wet, presence of lapilli).
- Distance from vent and main dispersal axis.

3. Laboratory Preparation & Analysis

- **Drying:** Dry ash in an oven at **< 40 °C** to preserve original chemical properties for leachate and reactivity analysis.
- **Weighing:** Weigh the dried sample to determine accumulation mass.
- **Compositional Analysis:** Analyze the dried ash for its chemical composition (e.g., using X-ray fluorescence) to determine the percentages of key oxides (SiO₂, K₂O, CaO, Al₂O₃) [1]. This data helps predict slagging tendency and select appropriate additives.

Diagnostic Workflow Diagram

The Graphviz DOT code below generates a flowchart that visualizes the logical process for diagnosing and addressing reheat temperature problems linked to ash deposition.



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Diagram 1: Logical workflow for diagnosing and mitigating reheat temperature issues related to ash deposition.

Key Technical Concepts for Your Team

- **Reheat Temperature Control Philosophy:** Unlike superheater control, reheat temperature control **primarily avoids spray water** due to efficiency penalties. The first line of defense is **burner tilt adjustment, gas dampers, or flue gas recirculation**. Spray attemperation is typically a fine-tuning or emergency measure [3].
- **Mechanism of Slagging:** The core problem often stems from **alkali metals (K, Na)** in the biomass. During combustion, they form compounds (silicates, chlorides) with low melting points. These compounds volatilize and then condense on cooler heat exchanger surfaces, forming a sticky layer that captures other ash particles [1] [4].

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